

how to store Cytostatin to maintain its activity

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Compound of Interest

Compound Name: Cytostatin

Cat. No.: B162469

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Technical Support Center: Cytostatin*

*Note: The term "**Cytostatin**" is likely a typographical error for "Cystatin," a family of cysteine protease inhibitors. This guide pertains to the storage and handling of Cystatin, with a focus on Cystatin C, a common biomarker for kidney function.

Frequently Asked Questions (FAQs)

Q1: What is the recommended short-term storage condition for serum or plasma samples containing Cystatin C?

For short-term storage, refrigerate serum or plasma samples at 2-8°C.[1][2] Under these conditions, Cystatin C in serum and plasma is stable for up to 12 days.[1] For ambient temperature, stability is limited to 2 hours.[1]

Q2: How should I store Cystatin C for long-term analysis?

For long-term storage, it is recommended to freeze serum or plasma samples.[1] Samples are stable for up to 2 months when frozen.[1] For extended long-term storage, such as in clinical studies, storing samples at -80°C is advised to prevent thawing and ensure stability.[3]

Q3: I have a recombinant human Cystatin C protein. How should I store it?

Recombinant Cystatin C should be stored in accordance with the product insert provided by the manufacturer.[4] Generally, it is recommended to keep the container tightly closed.[4]

Q4: Do I need to reconstitute my Cystatin C reagent?

Some commercially available Cystatin C reagents are supplied ready to use and do not require reconstitution.^[2] Always refer to the manufacturer's instructions for the specific product you are using.

Q5: Can I use glass tubes for storing samples for Cystatin C analysis?

It is recommended to use plastic tubes for storing samples intended for Cystatin C analysis.^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpectedly low Cystatin C levels	Prolonged storage at improper temperatures.	Ensure samples are stored at the correct temperature immediately after collection. For long-term studies, use -80°C.[3]
Degradation due to freezing and thawing.	Aliquot samples into smaller volumes to avoid multiple freeze-thaw cycles.	
N-terminal cleavage of Cystatin C.	An N-terminal octapeptide cleavage of Cystatin C has been observed in cerebrospinal fluid (CSF) stored at -20°C for 3 months, which did not occur at -80°C. [5] For long-term storage, -80°C is the optimal temperature to prevent such degradation.	
Inconsistent results between assays	Use of different sample types (serum vs. plasma).	Plasma Cystatin C levels can be significantly lower than serum levels.[6] Use a consistent sample type throughout your study.
Lipemic samples.	Grossly lipemic (high concentration of fats) or turbid specimens may interfere with the assay.[1][3] If possible, collect samples from fasting patients to minimize lipemia.	
Reagent instability	Improper storage of opened reagents.	Opened reagents can typically be used for one month if stored at 2-8°C.[2] Always return reagents to the

recommended storage
temperature promptly after
use.[\[2\]](#)

Contamination of reagents. Discard reagents if they become contaminated or show evidence of precipitation.[\[2\]](#)

Data Summary

The stability of Cystatin C is dependent on the storage temperature and the sample matrix. The following table summarizes the stability data from various sources.

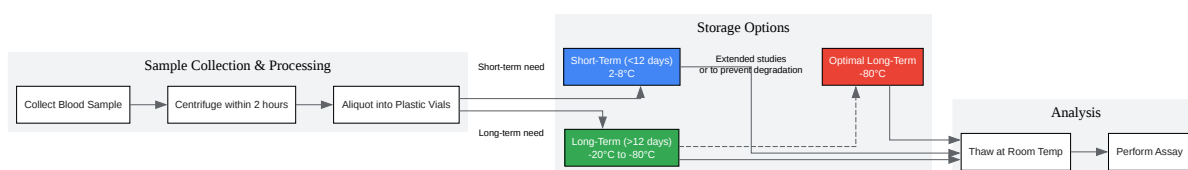
Sample Type	Storage Temperature	Duration of Stability	Reference
Serum/Plasma	Ambient	2 hours	[1]
Serum/Plasma	Refrigerated (2-8°C)	12 days	[1]
Serum/Plasma	Frozen	2 months	[1]
Serum	-20°C	Significant decrease after 5 months	[6]
Serum	-72°C	Significant decrease after 5 months	[6]
Whole Blood	Room Temperature	Up to 48 hours before separation	[7]
Cerebrospinal Fluid (CSF)	-20°C	N-terminal cleavage observed after 3 months	[5]
Cerebrospinal Fluid (CSF)	-80°C	No cleavage observed	[5]

Experimental Protocols

Protocol 1: Serum/Plasma Sample Handling and Storage for Cystatin C Analysis

- **Collection:** Collect blood in an appropriate tube. For serum, use a red-top or serum separator tube.
- **Processing:** Centrifuge the sample to separate the serum or plasma from the blood cells within 2 hours of collection.^[1]
- **Aliquoting:** Transfer the serum or plasma to a separate plastic vial.^{[1][2]} It is advisable to create multiple aliquots to avoid repeated freeze-thaw cycles.
- **Short-Term Storage:** For analysis within 12 days, store the aliquots at 2-8°C.^[1]
- **Long-Term Storage:** For storage longer than 12 days, freeze the aliquots. For up to 2 months, a standard freezer is sufficient. For longer periods, store at -80°C.^{[1][3]}
- **Thawing:** When ready to use, thaw the samples at room temperature. Mix gently before analysis.

Visualizations



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Caption: Recommended workflow for storing samples for Cystatin C analysis.

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